

# Application Notes and Protocols: Carbaspirin Calcium in Stroke Prevention Clinical Trials

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## Compound of Interest

Compound Name: Carbaspirin Calcium

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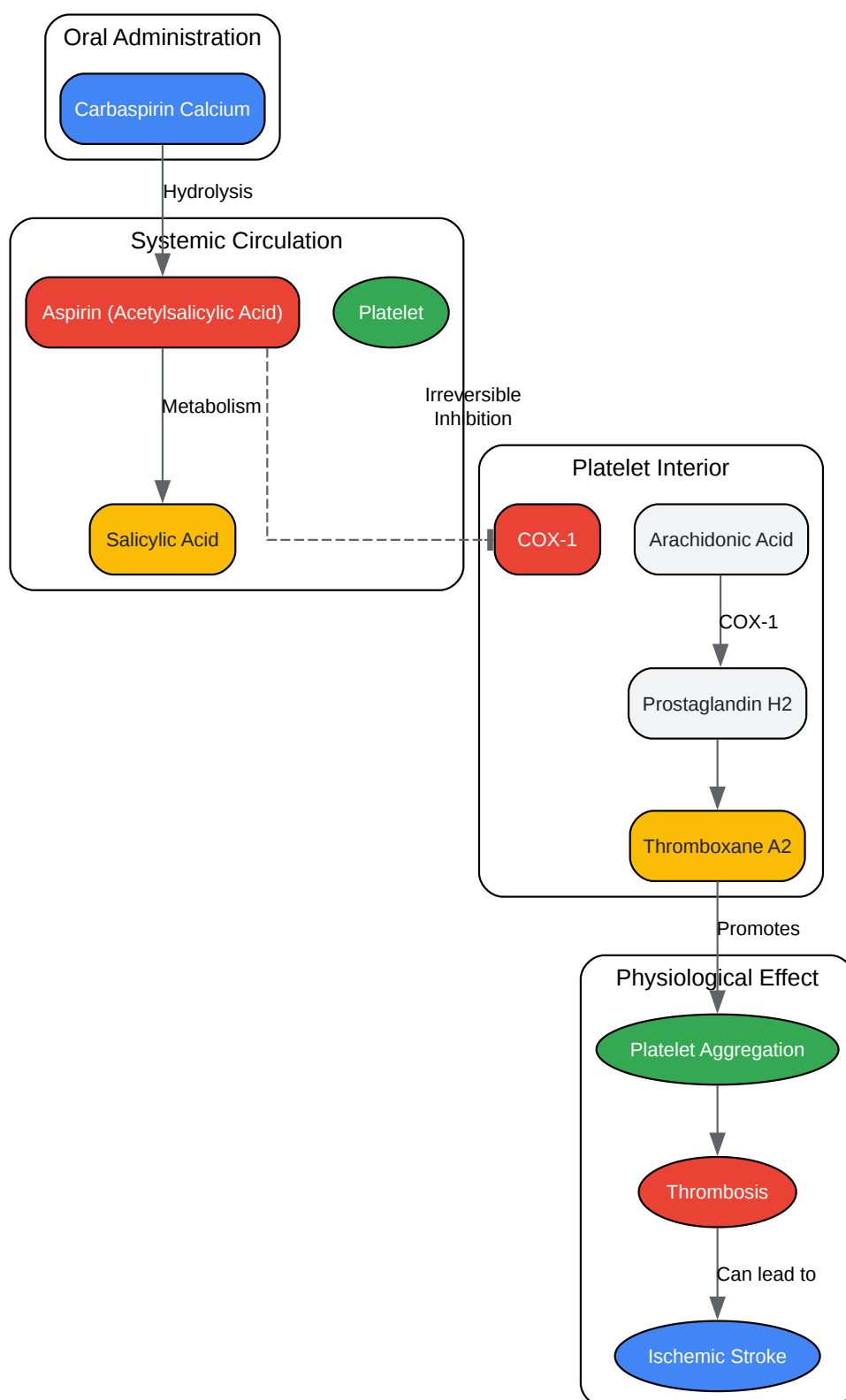
## Introduction

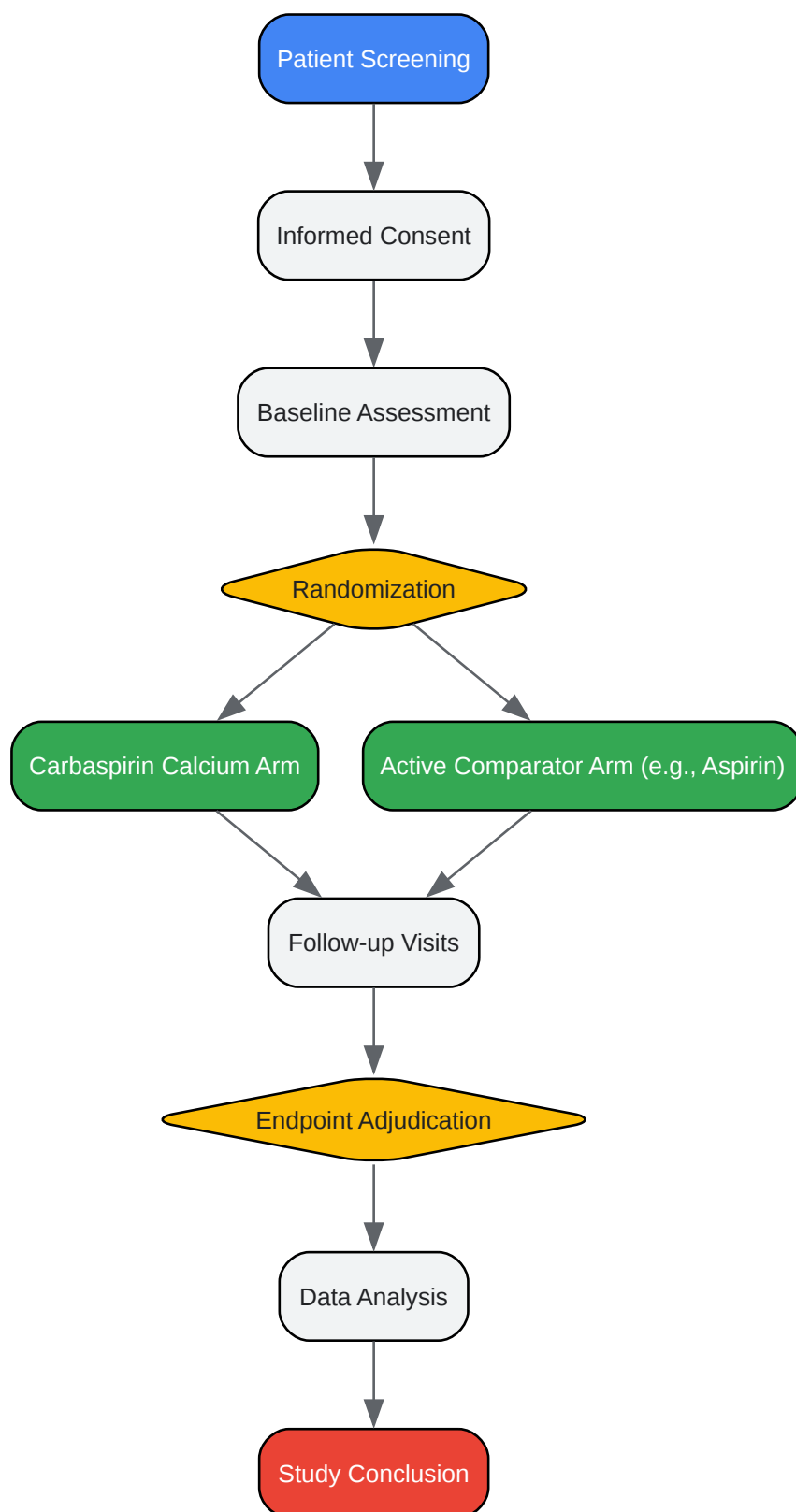
**Carbaspirin calcium** is an antiplatelet agent used in the prevention of thromboembolic events, including stroke. It is a complex of acetylsalicylic acid (aspirin) and urea with calcium carbonate. Following administration, it is hydrolyzed to salicylic acid, the active metabolite responsible for its therapeutic effects.[1] The primary mechanism of action is the irreversible inhibition of cyclooxygenase-1 (COX-1) in platelets, which in turn blocks the synthesis of thromboxane A2, a potent promoter of platelet aggregation.[2] This antiplatelet effect is central to its role in preventing ischemic stroke.

These application notes provide an overview of the use of **carbaspirin calcium** in the context of stroke prevention clinical trials, including its mechanism of action, relevant clinical trial designs, and a summary of the broader landscape of antiplatelet therapy for secondary stroke prevention.

## Signaling Pathways and Mechanism of Action

**Carbaspirin calcium**'s therapeutic effect in stroke prevention is mediated through the inhibition of the arachidonic acid pathway in platelets.





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## References

- 1. Contemporary antiplatelet therapy for secondary stroke prevention: a narrative review of current literature and guidelines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Navigating Antiplatelet Treatment Options for Stroke: Evidence-Based and Pragmatic Strategies - PubMed [pubmed.ncbi.nlm.nih.gov]
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